

Personal protective equipment for handling **FCNIrPic**

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Compound of Interest

Compound Name: **FCNIrPic**

Cat. No.: **B12537608**

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Essential Safety and Handling Guide for **FCNIrPic**

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling Bis(3,5-difluoro-4-cyano-2-(2-pyridyl)phenyl-(2-carboxypyridyl) iridium(III) (**FCNIrPic**). The following procedures are designed to ensure the safe handling and disposal of this phosphorescent dopant.

Chemical and Physical Properties of **FCNIrPic**

A summary of the key physical and chemical properties of **FCNIrPic** is provided in the table below. This information is essential for understanding the material's characteristics and for safe handling.

Property	Value
Chemical Name	Bis(3,5-difluoro-4-cyano-2-(2-pyridyl)phenyl-(2-carboxypyridyl) iridium(III))
CAS Number	665005-28-7
Molecular Formula	C ₃₀ H ₁₄ F ₄ IrN ₅ O ₂
Molecular Weight	744.68 g/mole
Appearance	Solid (assumed)
UV Absorption	249, 281 nm (in CH ₂ Cl ₂)[1]
Photoluminescence	463 nm (in CH ₂ Cl ₂)[1]
Thermal Gravimetric Analysis (TGA)	>300 °C (0.5% weight loss)[2]
Solubility	Toluene, Chloroform[2]

Personal Protective Equipment (PPE)

Due to the lack of specific toxicity data for **FCNIrPic**, a cautious approach is recommended. The following personal protective equipment should be worn at all times when handling this compound.[3][4]

- Hand Protection: Wear chemical-resistant gloves, such as nitrile or neoprene.[5] It is advisable to wear two pairs of gloves ("double gloving").
- Eye Protection: Use chemical safety goggles or a face shield to protect against splashes or airborne particles.[3][6]
- Body Protection: A lab coat is mandatory. For procedures with a higher risk of contamination, a chemical-resistant apron or disposable coveralls should be used.[6]
- Respiratory Protection: Handling of **FCNIrPic** powder should be performed in a certified chemical fume hood to avoid inhalation. If a fume hood is not available, a NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates should be used.

Operational Plan for Handling FCNlrPic

Follow these step-by-step procedures for the safe handling of **FCNlrPic** in a laboratory setting.

1. Preparation and Weighing:

- Before handling, ensure that the work area, typically a chemical fume hood, is clean and uncluttered.
- Have all necessary equipment, including spatulas, weigh boats, and solvent dispensers, readily available.
- Carefully weigh the desired amount of **FCNlrPic** powder in a tared container inside the fume hood.
- Avoid creating dust. If any powder is spilled, clean it up immediately following the spill cleanup procedure outlined below.

2. Solution Preparation:

- In the fume hood, add the desired solvent (e.g., toluene, chloroform) to the vessel containing the weighed **FCNlrPic**.^[2]
- Use a sealed container to prevent the release of vapors.
- If necessary, use sonication or gentle heating to aid dissolution, ensuring adequate ventilation and avoiding ignition sources.

3. Experimental Use:

- Keep all containers with **FCNlrPic** solutions covered when not in use.
- Conduct all experimental procedures involving **FCNlrPic** within a fume hood.
- Clearly label all solutions containing **FCNlrPic** with the chemical name, concentration, solvent, and date.

Disposal Plan

All waste contaminated with **FCNlrPic** must be treated as hazardous waste.

1. Waste Collection:

- Solid Waste: Collect all contaminated solid waste, including gloves, weigh boats, and paper towels, in a designated, sealed, and clearly labeled hazardous waste container.

- Liquid Waste: Collect all liquid waste containing **FCNIrPic** in a separate, sealed, and clearly labeled hazardous waste container. Do not mix with other waste streams unless compatible.

2. Waste Disposal:

- Store hazardous waste containers in a designated satellite accumulation area.
- Follow your institution's hazardous waste disposal procedures. Contact your institution's Environmental Health and Safety (EHS) department for specific guidance on the disposal of iridium-containing compounds.

Experimental Protocol: Preparation of a **FCNIrPic** Solution

This protocol details the steps for preparing a solution of **FCNIrPic** for use in experiments, such as in the fabrication of organic light-emitting diodes (OLEDs).

Materials:

- **FCNIrPic** powder
- Anhydrous solvent (e.g., Toluene or Chloroform)[\[2\]](#)
- Volumetric flask
- Spatula
- Weighing paper or boat
- Analytical balance
- Pipettes
- Septum-sealed vial or flask

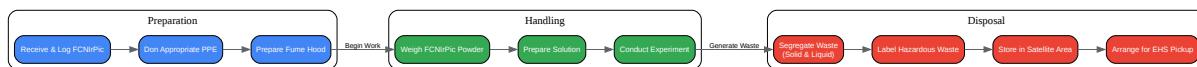
Procedure:

- Don all required personal protective equipment (double gloves, safety goggles, lab coat).

- Perform all operations in a certified chemical fume hood.
- Place a weighing boat on the analytical balance and tare it.
- Carefully weigh the target mass of **FCNlPic** onto the weighing boat.
- Record the exact mass.
- Transfer the weighed **FCNlPic** to the volumetric flask.
- Add a small amount of the chosen solvent to the flask and swirl gently to dissolve the solid. A bath sonicator can be used to aid dissolution.
- Once the solid is fully dissolved, add the solvent to the calibration mark on the volumetric flask.
- Cap the flask and invert it several times to ensure the solution is homogeneous.
- Transfer the solution to a labeled storage vial, preferably with a septum-sealed cap for easy and safe access with a syringe.

FCNlPic Handling Workflow

The following diagram illustrates the key stages of the handling process for **FCNlPic**, from receipt of the chemical to its final disposal.



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Caption: Workflow for the safe handling and disposal of **FCNlPic**.

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